

# Solubility Data and Solution Preparation

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** Kanzonol C

Cat. No.: S1948925

Get Quote

The table below summarizes the key solubility data and solution preparation information for **Kanzonol C**.

Solvent	Status	Solution Preparation Details	Storage Conditions
---------	--------	------------------------------	--------------------

| **DMSO** | Soluble [1] [2] | - **Stock Concentration:** 10 mg/mL (25.48 mM) [2].

- **Preparation Note:** May require ultrasonic treatment to dissolve. Hygroscopic DMSO can impact solubility, so use newly opened containers [2]. | - **Protect from light** [2].
- **As stock solution:** -20°C for 1 month; -80°C for 6 months [2]. | | **Chloroform** | Soluble [1] | Information specifically related to preparing stock solutions in chloroform is not provided in the search results. | Information specifically related to storing solutions in chloroform is not provided in the search results. |

## Experimental Protocols from Cited Research

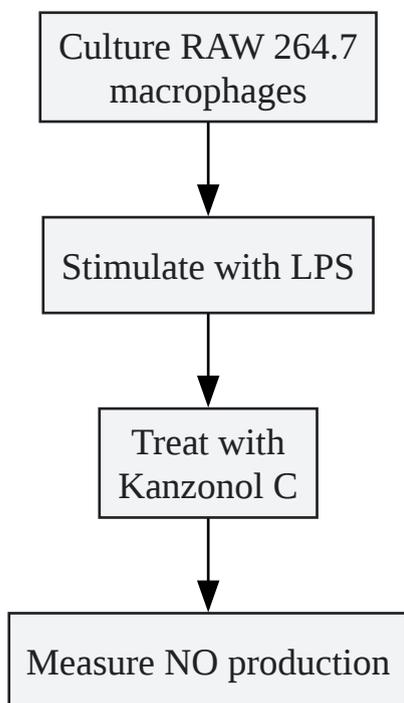
The following methodologies detail how **Kanzonol C** has been used in scientific studies, providing a practical context for its application.

### 1. Protocol for Anti-inflammatory Activity Screening [3]

- **Objective:** To evaluate the inhibition of nitric oxide (NO) production, an indicator of anti-inflammatory activity.
- **Cell Line:** RAW 264.7 murine macrophages.
- **Inducer:** Lipopolysaccharides (LPSs) from Gram-negative bacteria.
- **Method Workflow:**

- Culture RAW 264.7 macrophage cells.
- Stimulate the cells with LPS to induce inflammation and NO production.
- Treat the stimulated cells with **Kanzonol C**.
- Measure the level of NO production in the culture medium to determine the inhibitory effect of the compound.

The diagram below illustrates the experimental workflow for this anti-inflammatory assay.



[Click to download full resolution via product page](#)

## 2. Protocol for Cytotoxicity Assay (MTS) [2]

- **Objective:** To assess the reduction in cell viability (cytotoxicity) of **Kanzonol C**.
- **Cell Lines:** Human cancer cell lines (e.g., MCF7, SW480).
- **Exposure Time:** 24 hours.
- **Method:** MTS assay, a colorimetric method to measure the activity of enzymes in living cells.
- **Result:** The half-maximal inhibitory concentration (IC<sub>50</sub>) values were determined (e.g., 9.15 μM for MCF7 cells) [2].

## Molecular Properties and Biological Context

Property	Specification
Molecular Formula	C <sub>25</sub> H <sub>28</sub> O <sub>4</sub> [1] [2]
Molecular Weight	392.49 g/mol [1] [2]
Type of Compound	Chalcone [1]
Purity	≥98% [1]
Physical Description	Light yellow to yellow solid [2]

**Kanzonol C** is a prenylated chalcone, a class of compounds known for a broad spectrum of bioactivities [3].

Beyond the activities tested in the protocols above, it also exhibits:

- **Potent PTP1B Inhibitory Activity:** IC<sub>50</sub> value of 0.31-0.97 μM, suggesting potential for diabetes and obesity treatment research [1].
- **Antimicrobial Activity:** Effective against a range of Gram-positive and Gram-negative bacteria, as well as fungi [1].
- **Inhibition of Matrix Metalloproteinase (MMP)-2:** Shows potential chemopreventive activity by inhibiting the secretion of MMP-2 from glioblastoma cells [1].

## Key Handling and Experimental Considerations

- **Handling Upon Receipt:** The powdered compound may adhere to the vial's neck or cap during shipping. Gently shake the vial to collect the powder at the bottom. For liquid products, a brief, low-speed centrifugation is recommended [1].
- **Solvent Considerations:** While DMSO is a common solvent, its hygroscopic nature can affect solubility and compound stability. Preparing fresh solutions is always advisable for consistent results [2].
- **Cytotoxicity in Assays:** When designing anti-inflammatory experiments, it is crucial to rule out that the reduction in NO production is not due to general cell death. The cytotoxicity assay protocol should be run in parallel to confirm that the observed effects are specific [3].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Kanzonol C | CAS:151135-82-9 - Manufacturer ChemFaces [chemfaces.com]
2. Kanzonol C | Bacterial Inhibitor [medchemexpress.com]
3. Synthesis and pharmacological properties of naturally ... [sciencedirect.com]

To cite this document: Smolecule. [Solubility Data and Solution Preparation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1948925#kazonol-c-solubility-dmso-chloroform>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)